

# experimental setup for gas sensing with copper sulfide

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## Compound of Interest

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An Experimental Setup for Gas Sensing with Copper Sulfide

## Application Notes

**Copper sulfide (CuS)**, a p-type semiconductor, has garnered significant attention in the field of gas sensing due to its unique physicochemical properties, including high electrical conductivity and excellent catalytic activity.[1][2] Its various stoichiometric forms (e.g., CuS, Cu<sub>2</sub>S) and nanostructures, such as nanoparticles, nanowires, and nanoplates, offer a large surface-area-to-volume ratio, which is crucial for enhancing sensor performance.[1][3]

The primary mechanism for gas sensing with copper sulfide, particularly for gases like hydrogen sulfide (H<sub>2</sub>S) and ammonia (NH<sub>3</sub>), involves a change in the material's electrical resistance upon exposure to the target gas.[1][4] For instance, when a p-type CuS sensor is exposed to a reducing gas like H<sub>2</sub>S at low operating temperatures, a chemical reaction occurs, forming metallic CuS. This transformation can lead to a significant change in the sensor's conductivity, allowing for sensitive detection.[4][5] The ability to function at or near room temperature for certain gases makes CuS an attractive material for developing low-power, cost-effective gas sensors.[1][6]

This document provides detailed protocols for the synthesis of copper sulfide nanomaterials, the fabrication of a gas sensor device, and the experimental setup for gas sensing measurements.

## Experimental Protocols

### Protocol 1: Synthesis of Copper Sulfide (CuS) Nanoparticles via Hydrothermal Method

This protocol describes a common and effective method for synthesizing CuS nanoparticles, which provides good control over size and morphology.<sup>[3]</sup>

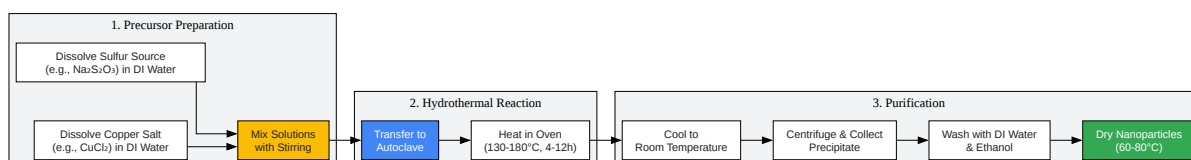
Materials and Equipment:

- Copper (II) chloride ( $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$ ) or Copper acetate<sup>[7][8]</sup>
- Sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ ) or Thiourea<sup>[3]</sup>
- Sodium citrate
- Deionized (DI) water
- Teflon-lined stainless steel autoclave
- Magnetic stirrer and hot plate
- Centrifuge
- Drying oven

Procedure:

- Precursor Solution Preparation:
  - Dissolve a specific molar concentration of a copper salt (e.g.,  $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$ ) in a beaker containing DI water.<sup>[3]</sup>
  - In a separate beaker, dissolve a sulfur source (e.g.,  $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ ) in DI water.<sup>[3]</sup>

- Add a stabilizing agent like sodium citrate to the copper salt solution and stir to ensure homogeneity.[9]
- Hydrothermal Reaction:
  - Slowly add the sulfur source solution to the copper salt solution under constant stirring.
  - Transfer the resulting mixture into a Teflon-lined stainless steel autoclave.
  - Seal the autoclave and place it in an oven preheated to a temperature between 130°C and 180°C.[2][3]
  - Maintain the reaction for a duration of 4 to 12 hours.[3]
- Product Collection and Purification:
  - After the reaction, allow the autoclave to cool down to room temperature naturally.
  - Collect the black precipitate (CuS nanoparticles) by centrifugation.
  - Wash the collected product repeatedly with DI water and ethanol to remove any unreacted precursors and byproducts.
  - Dry the purified CuS nanoparticles in an oven at 60-80°C for several hours.



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*Workflow for the hydrothermal synthesis of CuS nanoparticles.*

## Protocol 2: Fabrication of a Chemiresistive Copper Sulfide Gas Sensor

This protocol details the steps to create a sensor device by depositing the synthesized CuS nanoparticles onto a substrate with electrodes.

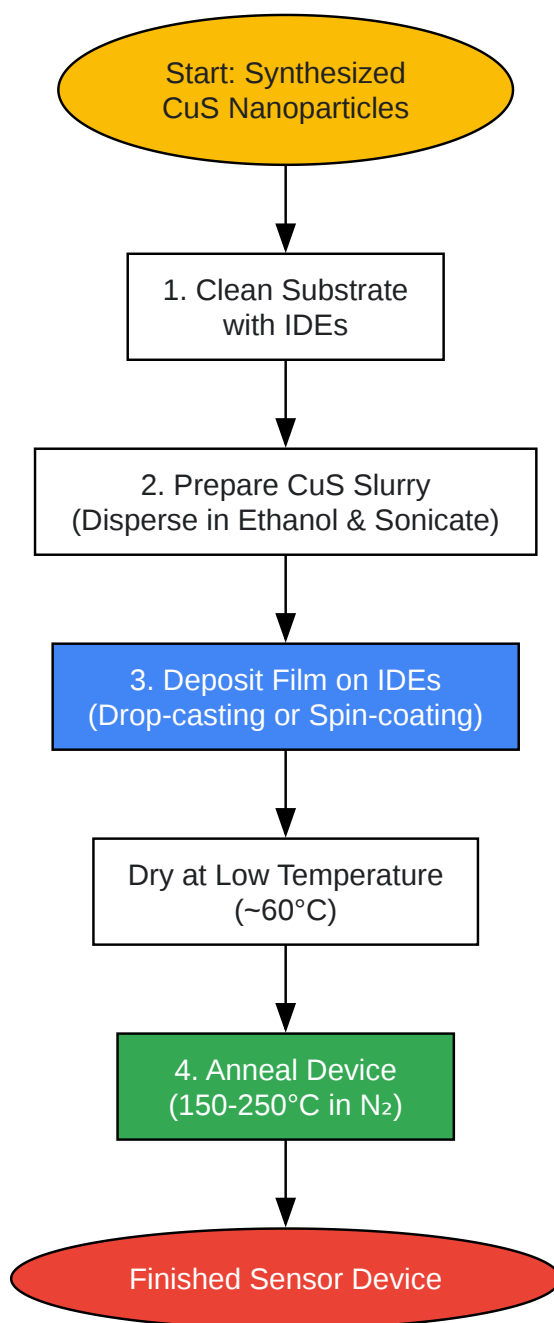
#### Materials and Equipment:

- Synthesized CuS nanoparticles
- Ethanol or another suitable solvent
- Substrate (e.g., alumina, glass, or silicon with a SiO<sub>2</sub> layer) with pre-patterned interdigitated electrodes (IDEs) of Gold (Au) or Platinum (Pt).
- Ultrasonic bath
- Micropipette or spin coater
- Hot plate or tube furnace for annealing

#### Procedure:

- Substrate Cleaning:
  - Thoroughly clean the substrate with the IDEs.
  - Sequentially sonicate the substrate in acetone, ethanol, and DI water for 15 minutes each to remove any organic and inorganic contaminants.
  - Dry the substrate using a stream of nitrogen gas or by placing it on a hot plate at a low temperature.
- Sensing Material Slurry Preparation:
  - Disperse a small amount of the synthesized CuS nanoparticles in a solvent like ethanol.
  - Sonicate the mixture for 30-60 minutes to form a stable and homogeneous slurry.
- Deposition of Sensing Film:

- Drop-Casting: Use a micropipette to carefully drop-cast the CuS slurry onto the interdigitated electrode area of the substrate.
- Spin-Coating (for more uniform films): Alternatively, apply the slurry to the center of the substrate and spin at a controlled speed (e.g., 1000-3000 rpm) to create a thin film.
- Allow the solvent to evaporate completely by leaving the device on a hot plate at a low temperature (~60°C).
- Annealing:
  - Place the sensor device in a tube furnace.
  - Anneal the device at a temperature range of 150-250°C in an inert atmosphere (e.g., Nitrogen or Argon) for 1-2 hours. This step improves the film's adhesion to the substrate and enhances its crystallinity and stability.
  - Let the sensor cool down to room temperature before removal.



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*Workflow for the fabrication of a CuS-based gas sensor.*

## Protocol 3: Gas Sensing Measurement

This protocol outlines the procedure for testing the performance of the fabricated CuS sensor.

Materials and Equipment:

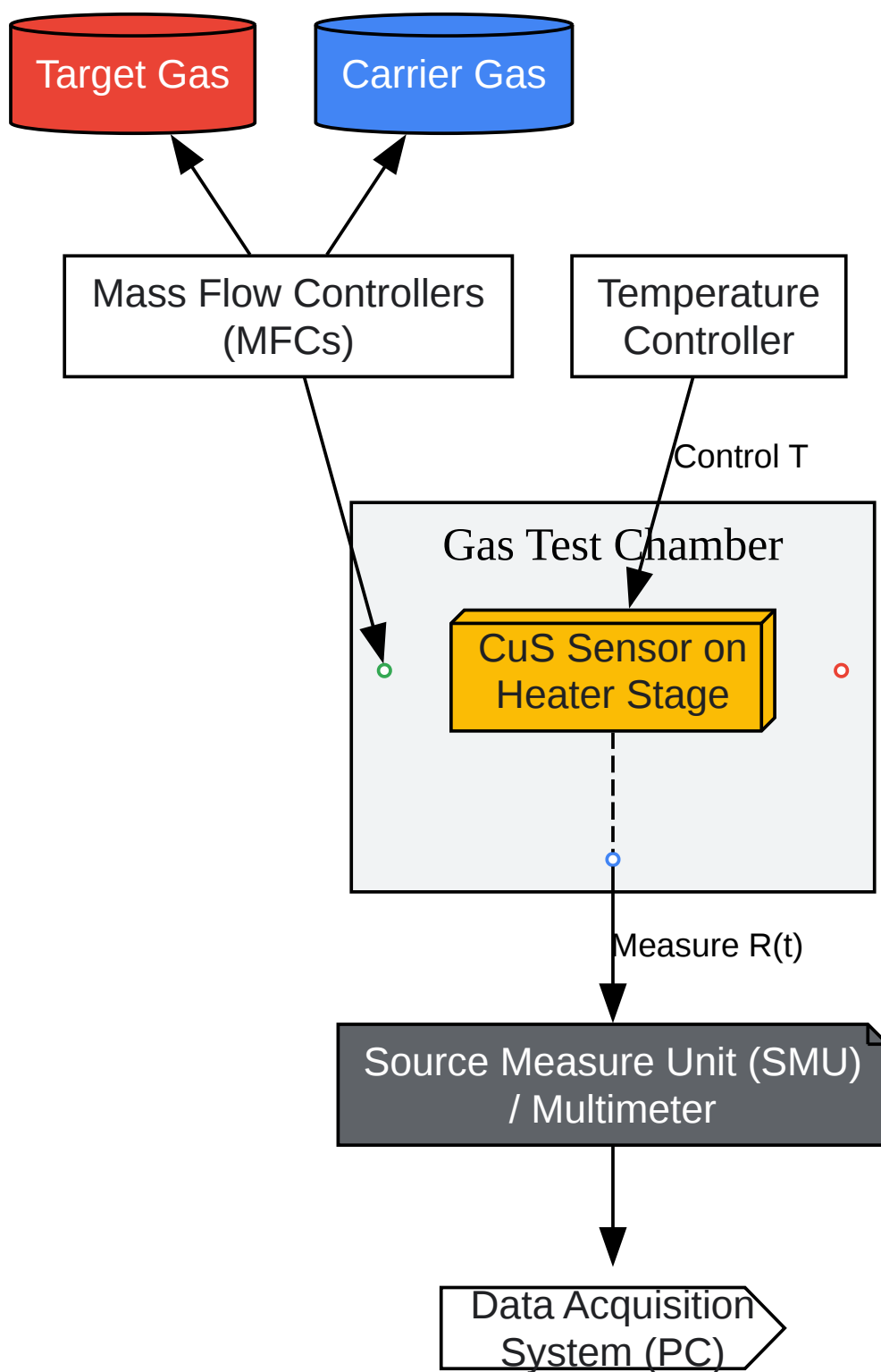
- Fabricated CuS sensor device
- Gas test chamber with gas inlet and outlet ports[10]
- Mass flow controllers (MFCs) for precise gas concentration control
- Target gas cylinder (e.g., H<sub>2</sub>S, NH<sub>3</sub>) and a carrier gas cylinder (e.g., dry air, N<sub>2</sub>)
- Heater stage with a temperature controller[10]
- Source measure unit (SMU) or a combination of a power supply and a digital multimeter for resistance measurement[10]
- Data acquisition system (e.g., computer with appropriate software)

#### Procedure:

- Setup Assembly:
  - Place the sensor device on the heater stage inside the gas test chamber.
  - Connect the sensor's electrodes to the external measurement instruments (SMU or multimeter) through electrical feedthroughs in the chamber.[10]
  - Connect the gas lines from the MFCs to the chamber's inlet.
- Stabilization:
  - Set the desired operating temperature using the heater controller. The optimal temperature can range from room temperature to over 250°C depending on the target gas.[4]
  - Purge the chamber with the carrier gas (e.g., dry air) for 30-60 minutes until the sensor's baseline resistance stabilizes.
- Gas Exposure (Response):
  - Introduce a specific concentration of the target gas, mixed with the carrier gas, into the chamber using the MFCs.

- Continuously record the sensor's resistance as a function of time until the resistance value reaches a new stable state. The time taken to reach 90% of the total resistance change is the response time.
- Recovery:
  - Turn off the target gas flow and purge the chamber again with only the carrier gas.
  - Continue to record the resistance as it returns to its original baseline. The time taken for the resistance to return to 90% of the baseline value is the recovery time.
- Data Analysis:
  - Repeat steps 3 and 4 for various concentrations of the target gas and at different operating temperatures to characterize the sensor's performance.
  - The sensor response (S) is typically calculated as  $S = (R_g - R_a) / R_a$  or  $S = R_a / R_g$ , where  $R_a$  is the baseline resistance in the carrier gas and  $R_g$  is the resistance in the target gas.





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*Schematic of the experimental setup for gas sensing measurements.*

## Data Presentation: Performance of Copper Sulfide-Based Gas Sensors

The following table summarizes the performance characteristics of various copper sulfide-based sensors for the detection of different gases as reported in the literature.

| Sensing Material                   | Target Gas       | Operating Temp. (°C) | Concentration | Response/Sensitivity  | Response Time | Recovery Time          | Reference |
|------------------------------------|------------------|----------------------|---------------|-----------------------|---------------|------------------------|-----------|
| CuO/SnO <sub>2</sub> Nanoparticles | H <sub>2</sub> S | Room Temp.           | 10 ppm        | High Sensitivity      | -             | -                      | [6]       |
| CuO Nanoparticles                  | H <sub>2</sub> S | 40                   | 5 ppm         | Response: 4.9 ± 0.43  | -             | Long recovery          | [4]       |
| CuO Nanoparticles                  | H <sub>2</sub> S | 150                  | 5 ppm         | Response: 10.9 ± 0.53 | Fast          | Fast (with heat pulse) | [4]       |
| Cu <sub>x</sub> S Thin Films       | NH <sub>3</sub>  | Room Temp.           | -             | Good Response         | -             | -                      | [1]       |
| CuO/WO <sub>3</sub> Composites     | H <sub>2</sub> S | 40                   | 20 ppm        | Ultrahigh Response    | -             | Long recovery          | [11]      |
| Cu-doped CdS Film                  | H <sub>2</sub> S | Room Temp.           | 100 ppm       | High Sensitivity      | ~8 s          | ~11 s                  | [12][13]  |
| Cu/GO Composite Film               | H <sub>2</sub> S | Room Temp.           | 0-60 ppm      | 4.42 pm/ppm           | ~31 s         | ~48 s                  | [14]      |
| Cu/GO Composite Film               | H <sub>2</sub> S | Room Temp.           | 0-60 ppm      | 4.83 pm/ppm           | ~32 s         | ~52 s                  | [15]      |

|         |                  |       |        |                |       |   |     |
|---------|------------------|-------|--------|----------------|-------|---|-----|
| Copper  |                  |       |        |                |       |   |     |
| Acetate | H <sub>2</sub> S | Room  | 10 ppm | $T_{90} = 3.8$ | 3.8 s | - | [7] |
| Film    |                  | Temp. |        | s              |       |   |     |

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